

D-Altraric Acid (CAS Number 117468-78-7): A Technical Overview

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Compound of Interest

Compound Name: *D-altraric acid*

Cat. No.: *B1240301*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available, in-depth technical data and biological studies specifically for **D-altraric acid** (CAS 117468-78-7) are limited. This guide provides a comprehensive overview based on available computed data, general knowledge of aldaric acids, and information on structurally related compounds. Researchers should exercise caution and validate all information through independent experimentation.

Introduction

D-altraric acid is a member of the aldaric acid family, which are dicarboxylic acids derived from the oxidation of the terminal aldehyde and primary alcohol groups of an aldose.[1] Its stereoisomer, L-altraric acid, is a known bacterial metabolite.[2] While specific applications and biological roles of **D-altraric acid** are not extensively documented, aldaric acids, in general, are of interest as bio-derived platform chemicals for the synthesis of polymers and other valuable compounds. This document aims to provide a consolidated technical resource on **D-altraric acid**, drawing from available data and the broader context of sugar acid chemistry.

Chemical and Physical Properties

Detailed experimental data on the physical properties of **D-altraric acid** are scarce. The following table summarizes the computed properties available from public databases. For comparative purposes, a table with the experimental properties of the more well-studied D-tartaric acid is also provided.

Table 1: Computed Physicochemical Properties of **D-Altraric Acid**

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₈	PubChem[3][4]
Molecular Weight	210.14 g/mol	PubChem[3][4]
IUPAC Name	(2S,3R,4S,5S)-2,3,4,5-tetrahydroxyhexanedioic acid	PubChem[3]
CAS Number	117468-78-7	PubChem[3]
Synonyms	D-talaric acid, talomucic acid	PubChem[3]
Topological Polar Surface Area	156 Å ²	PubChem[3][4]
Hydrogen Bond Donor Count	6	PubChem
Hydrogen Bond Acceptor Count	8	PubChem
Rotatable Bond Count	5	PubChem
Complexity	202	PubChem[3][4]
XLogP3-AA	-2.5	PubChem[3][4]

Table 2: Experimental Physicochemical Properties of D-Tartaric Acid (for comparison)

Property	Value	Source
Molecular Formula	C ₄ H ₆ O ₆	ChemicalBook[5]
Molecular Weight	150.09 g/mol	Sigma-Aldrich
Melting Point	172-174 °C	ChemicalBook[5]
Solubility in Water	150 g/100 mL at 25 °C	ChemicalBook[5]
pKa1	2.89 at 25 °C	Sciencemadness Wiki[6]
pKa2	4.40 at 25 °C	Sciencemadness Wiki[6]

Safety and Handling

A specific Safety Data Sheet (SDS) for **D-altraric acid** is not readily available. However, based on the data for the structurally similar D-tartaric acid, **D-altraric acid** should be handled with care, assuming it may be a skin and eye irritant.

General Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle in a well-ventilated area to avoid inhalation of dust.
- Avoid contact with skin and eyes.
- In case of contact, rinse thoroughly with water.

GHS Hazard Information for D-Tartaric Acid (as a proxy):

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Synthesis and Experimental Protocols

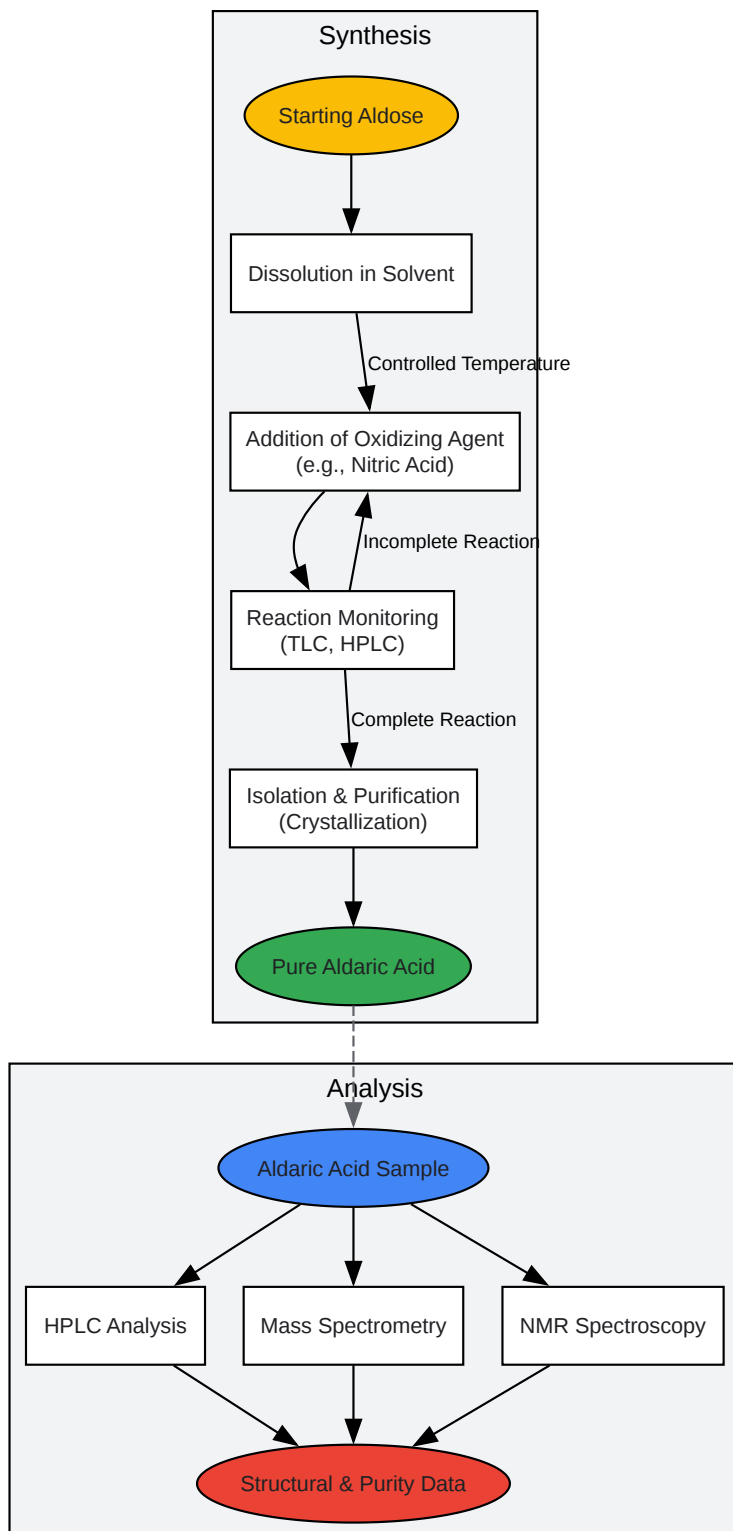
General Synthesis of Aldaric Acids

Aldaric acids are typically synthesized by the oxidation of the corresponding aldose with a strong oxidizing agent, such as nitric acid.^{[1][5]} The reaction involves the oxidation of both the aldehyde and the terminal primary alcohol functional groups to carboxylic acids.

Generalized Experimental Protocol for Aldose Oxidation:

- **Dissolution:** Dissolve the starting aldose (e.g., D-altrose for **D-altraric acid**) in a suitable solvent, often water.
- **Oxidation:** Slowly add a strong oxidizing agent (e.g., nitric acid) to the solution. The reaction is typically exothermic and may require cooling to control the temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction using a suitable analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Isolation and Purification:** Once the reaction is complete, the aldaric acid product can be isolated by crystallization, often after removal of the excess acid and solvent. The crude product can be further purified by recrystallization.

General Synthesis and Analysis Workflow for Aldaric Acids



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Caption: General workflow for the synthesis and analysis of aldaric acids.

Analytical Methods

The analysis of sugar acids like **D-altraric acid** typically involves chromatographic and spectroscopic techniques.

High-Performance Liquid Chromatography (HPLC): HPLC is a common method for the separation and quantification of sugar acids. Ion-exchange or reverse-phase chromatography with an appropriate column can be used. Detection is often achieved with a refractive index (RI) detector or a UV detector if the molecule is derivatized.

Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight and fragmentation pattern of **D-altraric acid**, aiding in its identification and structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are powerful tools for confirming the structure of **D-altraric acid** by providing information about the chemical environment of the hydrogen and carbon atoms in the molecule.

Biological Activity and Signaling Pathways

There is currently no specific information in the scientific literature regarding the biological activity or any associated signaling pathways of **D-altraric acid**.

For context, some other aldaric acids have been investigated for their biological roles. For example, D-glucaric acid has been studied for its potential role in the detoxification of carcinogens by inhibiting the enzyme β -glucuronidase.[7]

Research into the biological functions of **D-altraric acid** could be a potential area for future investigation, particularly in the context of drug development and metabolic studies.

Potential Applications

While specific applications for **D-altraric acid** have not been established, aldaric acids are considered valuable bio-based building blocks for the chemical industry. Their dicarboxylic acid functionality makes them suitable monomers for the synthesis of polyesters and polyamides. The chiral nature of **D-altraric acid** could also make it a useful starting material in stereoselective synthesis.

Conclusion

D-altraric acid remains a relatively uncharacterized compound within the family of sugar acids. While its fundamental chemical identity is known, a significant gap exists in the experimental data regarding its physical properties, safety profile, and biological functions. The information presented in this guide, based on computed data and general principles of aldaric acid chemistry, serves as a starting point for researchers and professionals interested in exploring the potential of this molecule. Further experimental investigation is necessary to fully elucidate the properties and applications of **D-altraric acid**.

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